

A Comparative Guide to Diallyl Carbonate and Allyl Diglycol Carbonate in Polymer Properties

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Compound of Interest

Compound Name: *Diallyl carbonate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the polymers derived from **diallyl carbonate** (DAC) and allyl diglycol carbonate (ADC), commercially known as CR-39®. The information presented herein is intended to assist researchers and professionals in selecting the appropriate monomer for specific applications based on the resulting polymer's performance characteristics. This comparison relies on available experimental data for poly(allyl diglycol carbonate) and the more limited data for poly(**diallyl carbonate**).

Executive Summary

Allyl diglycol carbonate is the monomer for the widely used optical polymer CR-39, renowned for its exceptional optical clarity, high abrasion resistance, and impact strength. In contrast, while **diallyl carbonate** is a reactive monomer used in the synthesis of various copolymers and polyurethanes, comprehensive data on its homopolymer is less available. This guide compiles the known quantitative data for both polymers, highlighting the well-established performance of poly(allyl diglycol carbonate) and the current data gaps for poly(**diallyl carbonate**).

Comparison of Polymer Properties

The following tables summarize the available quantitative data for the polymers derived from **diallyl carbonate** and allyl diglycol carbonate.

Table 1: Mechanical Properties

Property	Poly(diallyl carbonate)	Poly(allyl diglycol carbonate) (CR-39)
Tensile Strength	Data not available	40-50 MPa[1]
Shore D Hardness	Data not available	~88[2]
Impact Resistance	Data not available	High, shatter-resistant alternative to glass[1]

Table 2: Optical Properties

Property	Poly(diallyl carbonate)	Poly(allyl diglycol carbonate) (CR-39)
Refractive Index (n_D)	Transparent (qualitative)[3]	1.498 - 1.50[1][4]
Abbe Number	Data not available	58 - 59.3[1][4][5]
Transmittance (Visible)	Transparent (qualitative)[3]	> 90%[1]

Table 3: Thermal Properties

Property	Poly(diallyl carbonate)	Poly(allyl diglycol carbonate) (CR-39)
Glass Transition Temperature (T_g)	-12 to -15 °C (for a polyurethane derivative)[3]	Data not available
Thermal Stability	Stable up to 250 °C (for a polycarbonate derivative)[6]	Data not available

Experimental Protocols

Synthesis of Monomers

Diallyl Carbonate (DAC): **Diallyl carbonate** can be synthesized through several methods, including the reaction of allyl alcohol with phosgene or urea.[3] A common laboratory-scale synthesis involves the reaction of two equivalents of allyl alcohol with an electrophilic carbonyl donor.[3]

Allyl Diglycol Carbonate (ADC): The synthesis of allyl diglycol carbonate can be achieved through various routes, including the phosgene method, CO₂ carbonylation, and transesterification.^[4] One patented method involves the reaction of diethylene glycol with **diallyl carbonate** in the presence of a base catalyst like KOH and a phase transfer catalyst.

Polymerization

Poly(**diallyl carbonate**): The polymerization of **diallyl carbonate** can be initiated by free-radical initiators. For instance, a polycarbonate based on a **diallyl carbonate** monomer can be synthesized by reacting it with other monomers in the presence of an initiator like benzoyl peroxide.^[3]

Poly(allyl diglycol carbonate) (CR-39): The polymerization of allyl diglycol carbonate is typically a free-radical polymerization initiated by organic peroxides, such as diisopropyl peroxydicarbonate (IPP) or benzoyl peroxide (BPO).^[2] The monomer is cast into molds and cured under a specific temperature-time profile. A typical polymerization schedule with IPP can be around 20 hours with a maximum temperature of 95 °C.^[2] UV-initiated polymerization has also been demonstrated to be an efficient method.^{[2][7]}

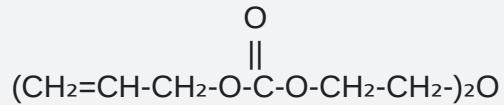
Characterization of Polymers

- Mechanical Properties: Tensile strength and elongation at break can be determined using a universal testing machine according to ASTM standards. Hardness can be measured using a Durometer (Shore D scale).
- Optical Properties: The refractive index and Abbe number are typically measured using a refractometer. Transmittance is determined using a UV-Vis spectrophotometer.^[2]
- Thermal Properties: Glass transition temperature (T_g) and thermal stability are commonly evaluated using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), respectively.

Visualizations

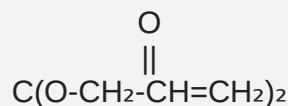
Allyl Diglycol Carbonate (ADC)
 $C_{12}H_{18}O_7$

Allyl Diglycol Carbonate



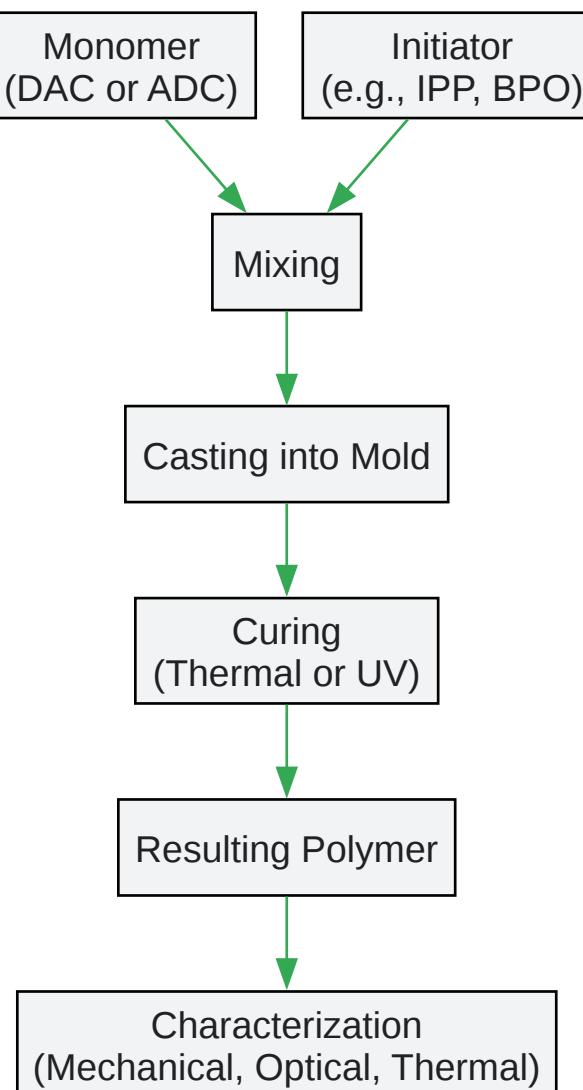
Diallyl Carbonate (DAC)
 $C_7H_{10}O_3$

Diallyl Carbonate



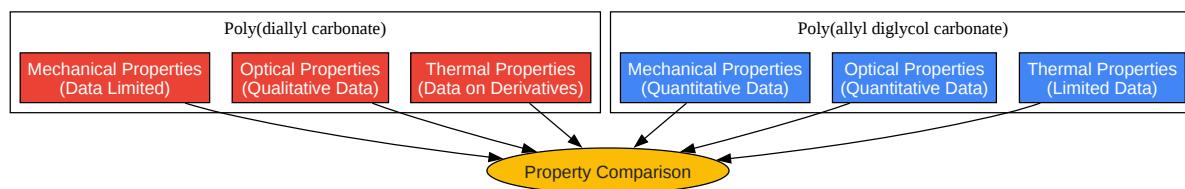
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Caption: Chemical structures of **Diallyl Carbonate** and Allyl Diglycol Carbonate monomers.



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Caption: A general workflow for the free-radical polymerization of allyl carbonate monomers.



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Caption: Logical flow for comparing the properties of the two polymers.

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